

The Synthesis of O-Propyl-L-tyrosine: An In-depth Technical Guide

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Compound of Interest

Compound Name: *O-Propyl-L-tyrosine*

CAS No.: 32795-53-2

Cat. No.: B3327266

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This guide provides a comprehensive, in-depth technical overview for the synthesis of **O-Propyl-L-tyrosine**, a non-canonical amino acid of significant interest in peptidomimetics, drug discovery, and biochemical research. The introduction of a propyl ether linkage to the phenolic side chain of L-tyrosine imparts altered hydrophobicity, steric bulk, and metabolic stability, making it a valuable building block for modulating the properties of peptides and other bioactive molecules.

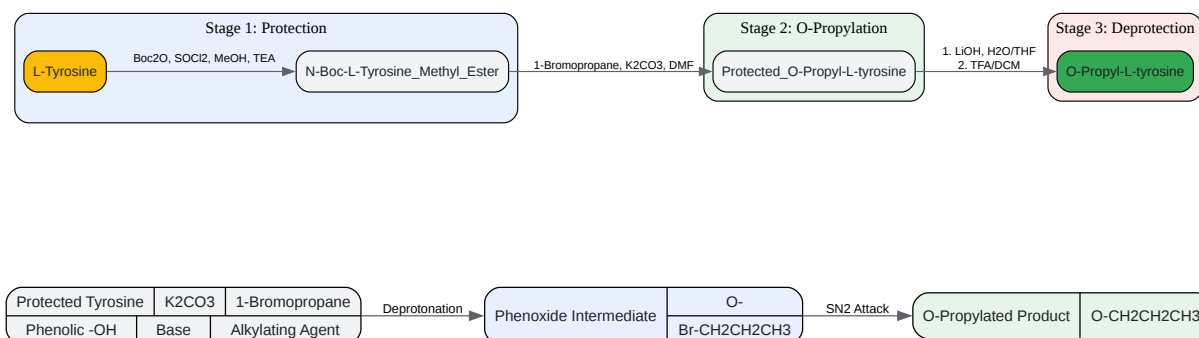
This document is structured to provide not only a step-by-step synthetic protocol but also the underlying scientific rationale for the chosen methodologies, ensuring both reproducibility and a deeper understanding of the chemical transformations involved. The protocols described herein are designed to be self-validating, with clear endpoints and characterization methods to ensure the identity and purity of the target compound.

Strategic Overview: A Three-Stage Approach

The synthesis of **O-Propyl-L-tyrosine** from the readily available starting material, L-tyrosine, is most effectively achieved through a three-stage process. This strategy is predicated on the

necessity of protecting the reactive amino and carboxyl groups of the parent amino acid to ensure selective alkylation of the phenolic hydroxyl group.

The overall synthetic workflow can be visualized as follows:



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